

# Commercial Suppliers of High-Purity 2-Pentadecanone: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: 2-Pentadecanone

Cat. No.: B165419

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For researchers, scientists, and drug development professionals, sourcing high-purity reagents is a critical first step in ensuring the validity and reproducibility of experimental results. This technical guide provides an in-depth overview of commercial suppliers offering high-purity **2-Pentadecanone** for research applications, complete with comparative data, experimental methodologies, and relevant biochemical pathway information.

## High-Purity 2-Pentadecanone Supplier and Specification Overview

**2-Pentadecanone** (CAS No. 2345-28-0), also known as methyl tridecyl ketone, is a saturated fatty ketone with applications in flavor and fragrance research, as well as in the study of chemical ecology and as an analytical standard. Several reputable chemical suppliers offer this compound in various grades of purity. The following table summarizes the specifications of **2-Pentadecanone** available from prominent commercial suppliers.

Supplier	Product Number	Purity Specification	Grade	Physical Form	Additional Notes
Sigma-Aldrich (Merck)	W372404	≥98%	Food Grade (FG)	Solid	Kosher and Halal certified.[1]
47339	≥98.0% (GC)	Analytical Standard	Solid	-	
Thermo Scientific Chemicals	L09347	97%	-	Solid	Formerly Alfa Aesar.[2]
AC426000250	≥96.0% (GC)	-	Solid	-	
TCI (Tokyo Chemical Industry)	P1063	>95.0% (GC)	-	White to Almost white powder to crystal	-
Santa Cruz Biotechnology	sc-228791	-	-	Solid	For research use only.
MedChemExpress	HY-W016482	>98%	-	Solid	For research use only.

## Experimental Protocols

### Gas Chromatography-Mass Spectrometry (GC-MS) Analysis of 2-Pentadecanone in Biological Samples (Headspace Analysis)

This protocol is a general guideline for the analysis of **2-Pentadecanone** from the headspace of biological samples, such as cell cultures, and can be adapted based on the specific matrix and instrumentation.

## a. Sample Preparation:

- Grow cell cultures in sealed headspace vials containing the appropriate growth medium.
- Incubate the vials under desired experimental conditions (e.g., specific time points, treatment with test compounds).
- For analysis, transfer the headspace vials to a heated incubator connected to the GC-MS autosampler.

## b. Solid-Phase Microextraction (SPME):

- Equilibrate the sample vial at a specific temperature (e.g., 30°C) to allow volatile compounds to partition into the headspace.
- Expose a pre-conditioned SPME fiber (e.g., Divinylbenzene/Carboxen/Polydimethylsiloxane - DVB/CAR/PDMS) to the headspace for a defined period (e.g., 45 minutes) to adsorb the volatile organic compounds (VOCs).[\[3\]](#)

## c. GC-MS Analysis:

- Injection: Thermally desorb the analytes from the SPME fiber in the heated GC inlet (e.g., 250°C) in splitless mode to ensure the transfer of all analytes to the column.[\[3\]](#)
- Gas Chromatograph (GC):
  - Carrier Gas: Helium at a constant flow rate (e.g., 1.5 mL/min).[\[3\]](#)
  - Column: A non-polar or mid-polar capillary column (e.g., Rxi-624Sil MS, 30 m x 0.25 mm ID x 1.4 µm film thickness) is suitable for separating a broad range of VOCs.[\[4\]](#)
  - Oven Temperature Program:
    - Initial temperature: 40°C, hold for 3-5 minutes.[\[3\]](#)[\[4\]](#)
    - Ramp to 120°C at 8°C/min.[\[3\]](#)
    - Ramp to 260°C at 35°C/min and hold for 3-5 minutes.[\[3\]](#)[\[4\]](#)

- Mass Spectrometer (MS):
  - Ionization: Electron Ionization (EI) at 70 eV.
  - Mass Range: Scan from  $m/z$  50 to 400.[3]
  - Temperatures: MS transfer line at 250°C and ion source at 200°C.[3][4]

d. Data Analysis:

- Identify **2-Pentadecanone** by comparing its mass spectrum and retention time with that of a pure standard.
- Quantify the compound using an internal standard or by constructing a calibration curve with known concentrations of the standard.

## Analysis of 2-Pentadecanone in Food Matrices by GC-MS

This protocol provides a general framework for the extraction and analysis of **2-Pentadecanone** from a food matrix.

a. Sample Preparation (QuEChERS-based Extraction):

- Homogenize a known weight of the food sample.
- Add a suitable solvent (e.g., acetonitrile) and an internal standard.
- Add a salt mixture (e.g., magnesium sulfate, sodium chloride) to induce phase separation.
- Centrifuge the sample to separate the organic layer.
- Clean up the extract using dispersive solid-phase extraction (d-SPE) with appropriate sorbents to remove interfering matrix components.

b. GC-MS Analysis:

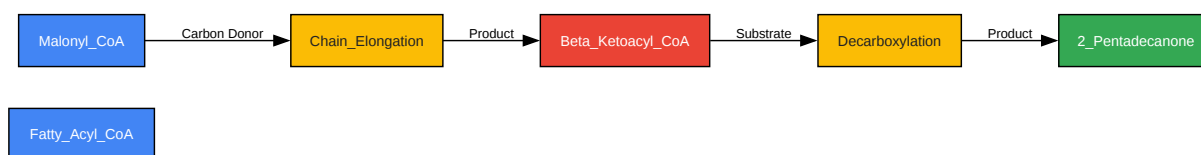
- Injection: Inject a small volume (e.g., 1  $\mu$ L) of the final extract into the GC-MS system.

- GC and MS conditions: Follow a similar setup as described in the headspace analysis protocol, with potential modifications to the oven temperature program to optimize the separation of analytes from the specific food matrix.

## Signaling Pathways and Logical Relationships

### Biosynthesis of 2-Pentadecanone via Fatty Acid Metabolism

Research suggests that **2-Pentadecanone** is related to fatty acid synthesis.[5] The following diagram illustrates a plausible biosynthetic pathway, where fatty acids undergo chain elongation and subsequent modifications to produce 2-ketones. This process is a variation of the more broadly understood ketogenesis pathway, which produces ketone bodies as an alternative energy source.[6][7][8]

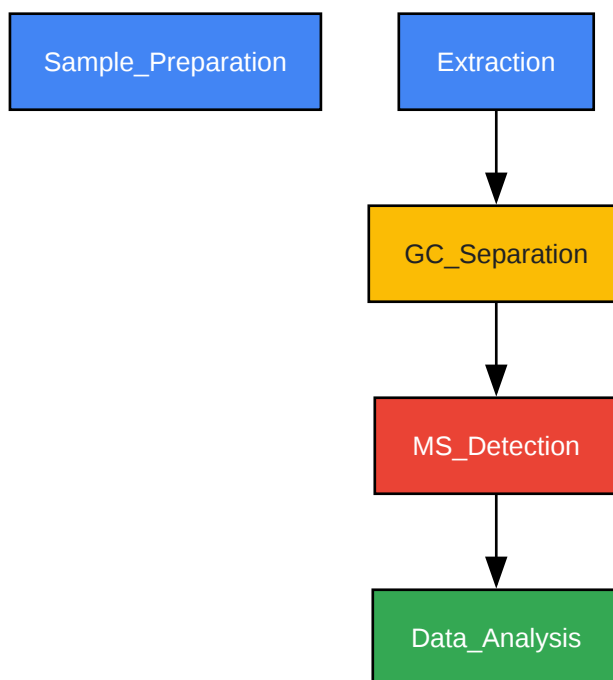


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Caption: Biosynthesis of **2-Pentadecanone** from Fatty Acyl-CoA.

## Experimental Workflow for GC-MS Analysis

The logical flow of a typical GC-MS experiment for the analysis of **2-Pentadecanone** is depicted in the following diagram.



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Caption: General workflow for GC-MS analysis of **2-Pentadecanone**.

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